

The Obsolete Insecticide (-)-Pyraclofos: A Comprehensive Regulatory and Technical Guide

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Compound of Interest

Compound Name: (-)-Pyraclofos
CAS No.: 1374255-23-8
Cat. No.: B12726557

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Executive Summary

Pyraclofos, a chiral organophosphate insecticide, once utilized in agriculture for the control of a range of pests, is now largely considered obsolete in major global markets. This technical guide provides an in-depth analysis of the regulatory status of **(-)-Pyraclofos**, the more biologically active enantiomer, and its racemic parent compound. We delve into the scientific underpinnings of its decline, including its toxicological profile, environmental fate, and the enantioselective nature of its biological activity. This document is intended for researchers, scientists, and professionals in drug and pesticide development, offering a comprehensive overview of a compound that serves as a case study in the evolving landscape of pesticide regulation and the increasing importance of stereochemistry in toxicological assessment.

Introduction: The Rise and Fall of a Chiral Pesticide

Pyraclofos, chemically known as O-(1-(4-chlorophenyl)-1H-pyrazol-4-yl) O-ethyl S-propyl phosphorothioate, is a chiral organophosphate insecticide.^{[1][2][3]} Like other organophosphates, its mode of action is the inhibition of acetylcholinesterase (AChE), an enzyme critical for nerve function in both insects and mammals. The presence of a chiral center

at the phosphorus atom results in two enantiomers, (+)-Pyraclofos and **(-)-Pyraclofos**, which exhibit differential biological activity and toxicity.^[2] This guide will focus on the regulatory journey and technical profile of Pyraclofos, with a particular emphasis on the implications of its chirality.

Global Regulatory Status: A Patchwork of Approvals and Prohibitions

The regulatory history of Pyraclofos is marked by a noticeable decline in its use and a lack of approval in major agricultural markets. This is a direct consequence of toxicological and environmental concerns.

Table 1: Regional Regulatory Status of Pyraclofos

Region/Country	Regulatory Status	Key Dates and Remarks
European Union	Not Approved	Pyraclofos is not an approved active substance for use in plant protection products.[2]
United States	Not Registered	A thorough search of the U.S. Environmental Protection Agency (EPA) databases for registered pesticide products reveals no current or past registration for Pyraclofos.[4]
China	Withdrawn	The registration of Pyraclofos was withdrawn in China in 2004, marking it as an obsolete pesticide in this major agricultural market.
Japan	Obsolete	First registered in 1989, Pyraclofos is now considered obsolete. While a definitive de-registration date is not readily available, the country has a re-evaluation system for registered pesticides.[5][6][7]
Codex Alimentarius	No MRLs Established	There are no Maximum Residue Limits (MRLs) for Pyraclofos established by the Codex Alimentarius Commission, which further indicates its lack of significant international trade and use in food production.[8][9][10]

The overarching trend indicates a global move away from Pyraclofos due to risk assessments that have deemed it unsuitable for agricultural use under modern safety standards.

The Science Behind the Regulation: A Toxicological and Environmental Deep Dive

The decision by regulatory bodies to restrict or ban a pesticide is grounded in a thorough evaluation of its potential risks to human health and the environment. For Pyraclofos, several key scientific findings have contributed to its current regulatory standing.

Enantioselective Toxicity: The Double-Edged Sword of Chirality

A critical aspect of Pyraclofos's toxicology is the differential activity of its enantiomers. Scientific studies have demonstrated that the two enantiomers possess distinct toxicological profiles.

- **Acetylcholinesterase Inhibition:** The **(-)-Pyraclofos** enantiomer is a significantly more potent inhibitor of butyrylcholinesterase (BChE), a surrogate for AChE, than its (+)-counterpart.^[2] This indicates that the desired insecticidal activity is primarily associated with the (-)-enantiomer.
- **Aquatic Toxicity:** Conversely, acute aquatic toxicity studies have shown that (+)-Pyraclofos is more toxic to non-target aquatic organisms, such as the water flea *Daphnia magna*.^[2] This enantioselective toxicity highlights the complexity of risk assessment for chiral pesticides; while one enantiomer may be responsible for the intended pesticidal effect, the other may pose a greater environmental risk.

Table 2: Enantioselective Toxicity of Pyraclofos

Enantiomer	Target/Organism	Toxicological Endpoint	Result	Reference
(-)-Pyraclofos	Butyrylcholinesterase (BChE)	Inhibition (IC50)	Approximately 15 times more potent than (+)-Pyraclofos.	[2]
(+)-Pyraclofos	Daphnia magna (Aquatic Invertebrate)	Acute Toxicity (LC50)	Approximately 6 times more toxic than (-)-Pyraclofos.	[2]

This disparity underscores the necessity of evaluating individual enantiomers to accurately characterize the overall risk profile of a chiral pesticide.

Environmental Fate and Behavior

The environmental persistence and mobility of a pesticide are key factors in its regulatory evaluation.

- **Hydrolysis:** Pyraclofos is relatively stable in acidic and neutral aqueous solutions but undergoes ready hydrolysis under basic conditions.[3] This pH-dependent degradation influences its persistence in different water bodies.
- **Soil Sorption and Mobility:** Studies have shown that the sorption of Pyraclofos to soil is relatively weak and is influenced by the organic carbon content of the soil.[3] The low sorption suggests a potential for leaching into groundwater, a significant concern for environmental regulators.

Table 3: Environmental Fate Parameters of Pyraclofos

Parameter	Value/Characteristic	Conditions	Reference
Hydrolysis Half-life (at 40°C)	32.4 days	pH 5.0	[3]
5.4 days	pH 7.0	[3]	
0.32 days	pH 9.0	[3]	
Soil Sorption Coefficient (Koc)	5.3 - 30.4 mL/g	Dependent on soil organic carbon content	[3]

The potential for mobility in the soil, combined with its toxicity to aquatic organisms, presents a significant environmental risk profile.

Toxicity to Non-Target Organisms

Beyond aquatic invertebrates, the toxicity of organophosphates to other non-target organisms is a major regulatory consideration. While specific data for Pyraclofos on avian and other terrestrial species is limited in the readily available literature, the known hazards of the organophosphate class to birds and beneficial insects would have been a factor in its risk assessment.[11][12][13] The assessment of risk to non-target arthropods, including predatory mites and parasitoid wasps, is a standard part of modern pesticide evaluation.[14][15][16]

Analytical Methodologies for Detection and Quantification

The ability to reliably detect and quantify pesticide residues is fundamental to enforcing regulations and ensuring food safety. For Pyraclofos, several analytical techniques are applicable.

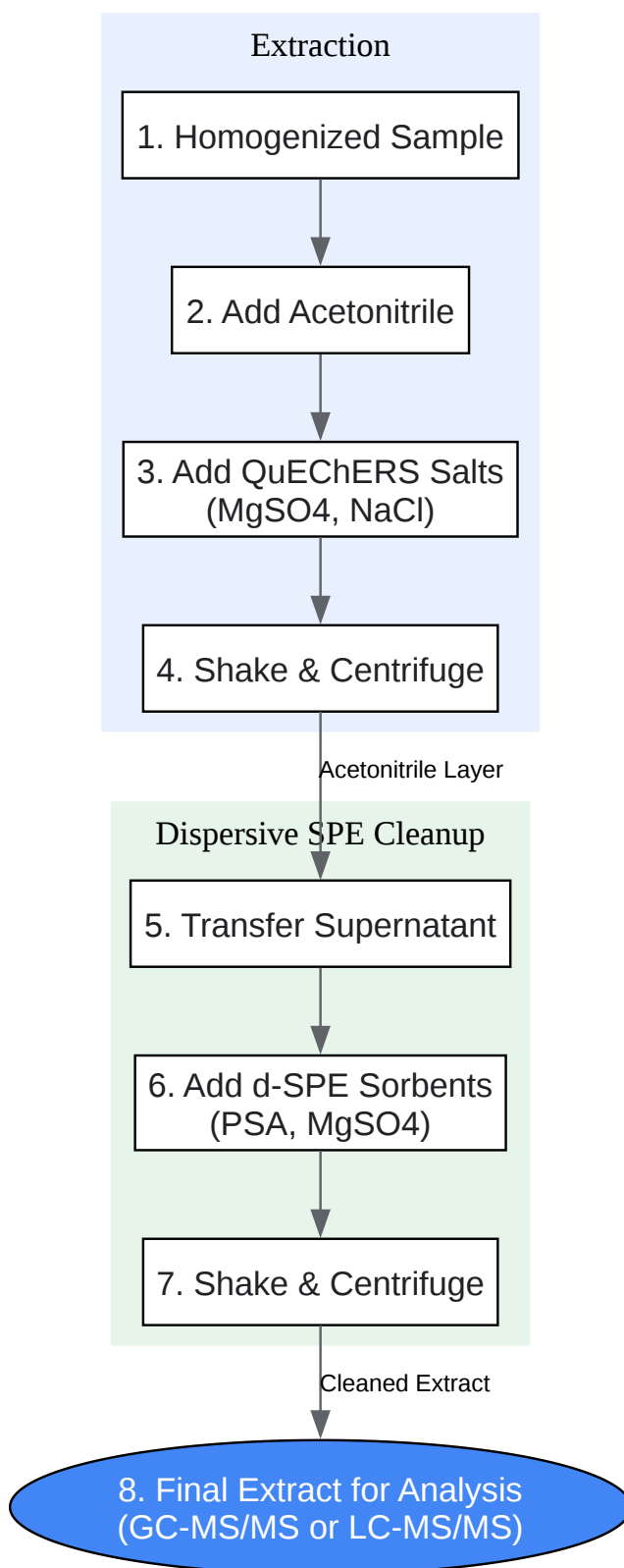
Residue Analysis in Agricultural and Environmental Matrices

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method has emerged as a standard for the extraction of pesticide residues from various matrices, including fruits,

vegetables, and soil.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Experimental Protocol: QuEChERS Extraction for Pyraclofos Residue Analysis

- **Sample Homogenization:** A representative sample (e.g., 10-15 g of fruit or vegetable) is homogenized.
- **Extraction:** The homogenized sample is placed in a centrifuge tube with an appropriate volume of acetonitrile.
- **Salting Out:** A salt mixture, typically containing anhydrous magnesium sulfate and sodium chloride, is added to induce phase separation.
- **Centrifugation:** The mixture is shaken vigorously and then centrifuged to separate the acetonitrile layer containing the extracted pesticides.
- **Dispersive Solid-Phase Extraction (d-SPE) Cleanup:** An aliquot of the acetonitrile extract is transferred to a clean tube containing a sorbent mixture (e.g., primary secondary amine (PSA) and anhydrous magnesium sulfate) to remove interfering matrix components.
- **Final Analysis:** The cleaned-up extract is then analyzed, typically by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).



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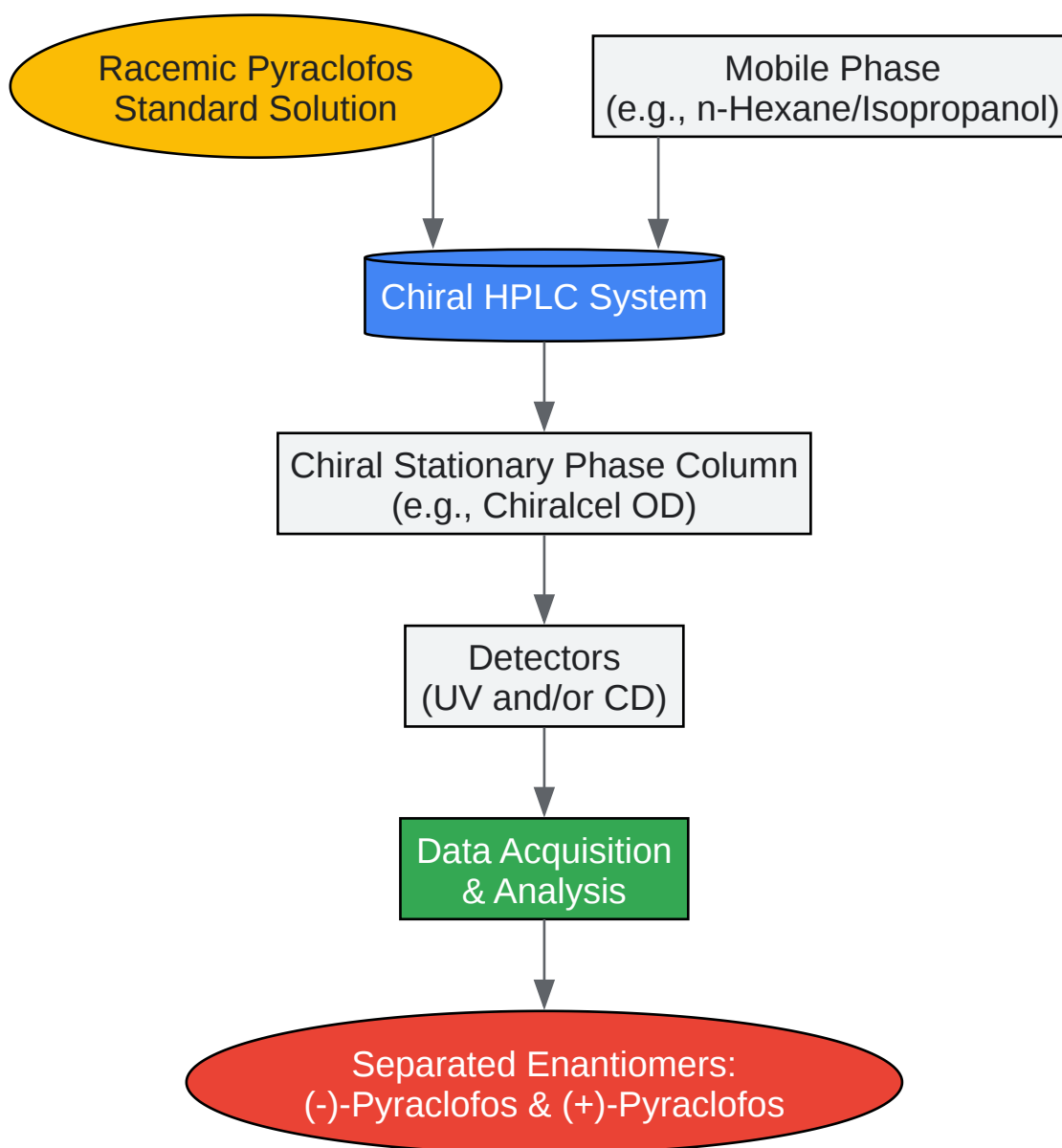
Caption: QuEChERS workflow for Pyraclofos residue analysis.

Chiral Separation of Enantiomers

To investigate the enantioselective properties of Pyraclofos, chiral high-performance liquid chromatography (HPLC) is the method of choice.[\[21\]](#)[\[22\]](#)[\[23\]](#)

Experimental Protocol: Chiral HPLC Separation of Pyraclofos Enantiomers

- **Instrumentation:** An HPLC system equipped with a chiral stationary phase (CSP) column is required. Polysaccharide-based columns, such as Chiralcel OD or Chiralpak AD, have proven effective.[\[21\]](#)
- **Mobile Phase:** A non-polar mobile phase, such as n-hexane, modified with an alcohol like isopropanol or ethanol, is typically used. The exact composition is optimized to achieve baseline separation of the enantiomers.
- **Detection:** A UV detector is commonly used for quantification. For the identification of the eluting enantiomers, a circular dichroism (CD) detector can be employed to determine their optical rotation.[\[21\]](#)
- **Sample Preparation:** A standard solution of racemic Pyraclofos is prepared in a suitable solvent and injected into the HPLC system.



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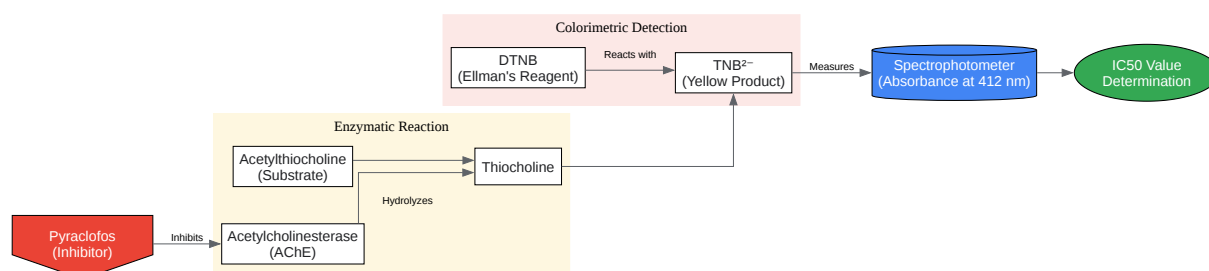
Caption: Workflow for chiral separation of Pyraclofos enantiomers.

Acetylcholinesterase Inhibition Assay

The primary mode of action of Pyraclofos can be confirmed and quantified using an acetylcholinesterase inhibition assay. The Ellman's method is a widely used colorimetric assay for this purpose.[24][25][26][27][28]

Experimental Protocol: Acetylcholinesterase Inhibition Assay (Ellman's Method)

- Reagents: Acetylcholinesterase (AChE) enzyme, acetylthiocholine (substrate), and 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB, Ellman's reagent).
- Reaction Principle: AChE hydrolyzes acetylthiocholine to thiocholine. Thiocholine then reacts with DTNB to produce a yellow-colored anion, 5-thio-2-nitrobenzoate (TNB²⁻), which can be quantified spectrophotometrically at 412 nm.
- Procedure:
 - AChE enzyme is pre-incubated with varying concentrations of Pyraclofos (or its individual enantiomers).
 - The substrate, acetylthiocholine, and DTNB are added to initiate the reaction.
 - The rate of color change (increase in absorbance at 412 nm) is measured over time.
 - The inhibition of AChE activity is calculated by comparing the reaction rates in the presence and absence of the inhibitor.
 - The IC₅₀ value (the concentration of inhibitor that causes 50% inhibition of enzyme activity) can then be determined.



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Caption: Principle of the acetylcholinesterase inhibition assay.

Conclusion: Lessons from an Obsolete Pesticide

The case of **(-)-Pyraclofos** and its racemic parent compound offers valuable insights for the field of pesticide science and regulation. The journey from its initial registration to its current obsolete status reflects a broader trend of increasingly stringent regulatory standards driven by a deeper understanding of toxicology and environmental science. The enantioselective toxicity of Pyraclofos serves as a potent reminder of the importance of considering stereochemistry in the development and assessment of biologically active molecules. As the agricultural industry continues to seek effective and sustainable pest management solutions, the lessons learned from compounds like Pyraclofos will undoubtedly inform the development of safer and more environmentally benign alternatives.

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